

Technical Support Center: CP-866087 Vehicle Selection for Animal Administration

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Compound of Interest

Compound Name: CP-866087

Cat. No.: B1669574

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This technical support center provides guidance for researchers, scientists, and drug development professionals on selecting appropriate vehicles for the administration of **CP-866087** in animal studies. The information is presented in a question-and-answer format to directly address potential issues.

Frequently Asked Questions (FAQs)

Q1: What are the key physicochemical properties of **CP-866087** that influence vehicle selection?

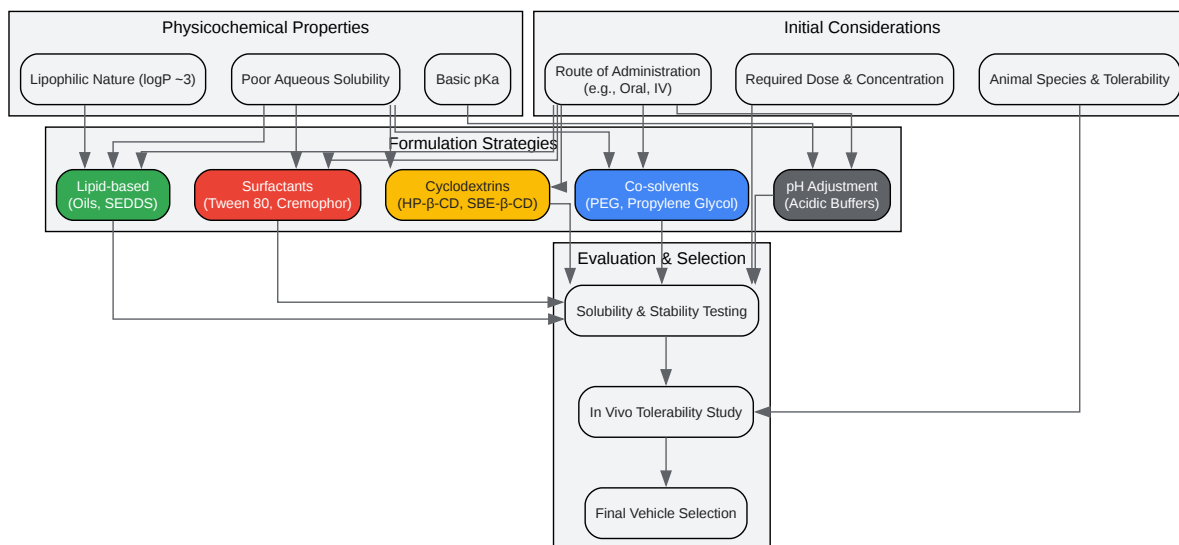
A1: **CP-866087** is a poorly water-soluble, lipophilic, and basic compound. These properties are critical in determining the appropriate vehicle to ensure its dissolution and bioavailability in animal studies. A summary of its relevant physicochemical properties is provided in the table below.

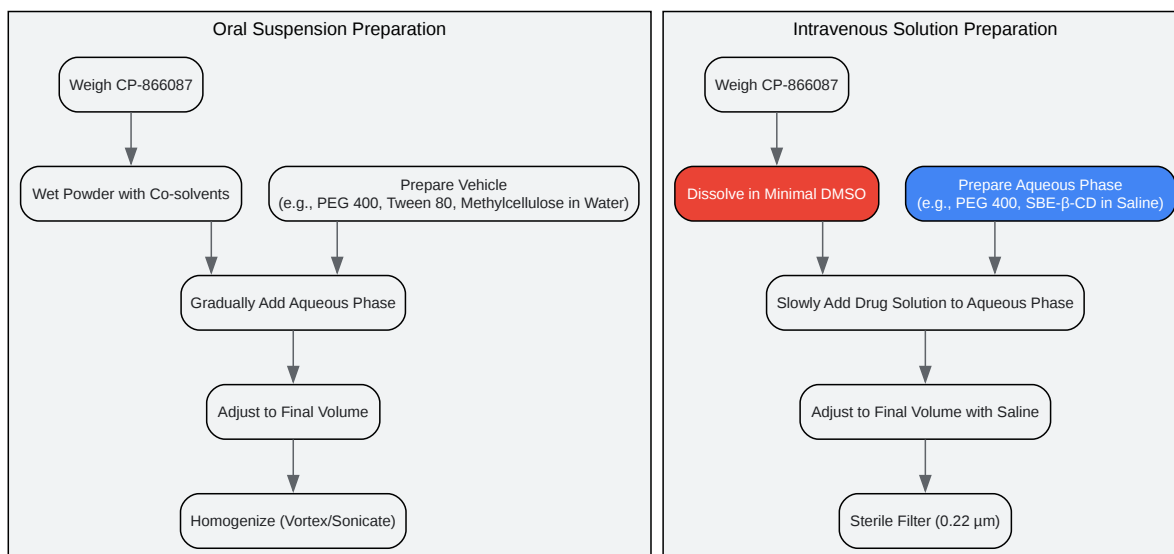
Table 1: Physicochemical Properties of CP-866087

Property	Value	Implication for Formulation
Molecular Weight	376.49 g/mol	Standard for a small molecule drug.
Predicted Water Solubility	0.00299 mg/mL	Very low aqueous solubility necessitates solubilizing agents.
Predicted logP	1.63 - 3.1	Indicates lipophilicity; the compound will preferentially partition into organic phases.
Predicted pKa (Strongest Acidic)	9.73	Weakly acidic nature.
Predicted pKa (Strongest Basic)	10.4	Weakly basic nature; solubility can potentially be increased at lower pH.
Known Solubility	Soluble in DMSO	DMSO is a potential solvent or co-solvent.

Q2: What are the initial steps to consider when selecting a vehicle for **CP-866087**?

A2: The initial steps involve considering the route of administration, the required dose, and the animal species. The chosen vehicle must be non-toxic at the administered volume and should not interfere with the experimental outcomes. The diagram below illustrates a general workflow for vehicle selection.





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